

Handling and safety precautions for Estriol-d3 powder

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Compound of Interest

Compound Name: *Estriol-d3*
Cat. No.: *B15543769*

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Technical Support Center: Estriol-d3 Powder

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Estriol-d3** powder. It includes frequently asked questions (FAQs) and troubleshooting guides to ensure safe handling and accurate experimental results.

Frequently Asked Questions (FAQs)

1. What is **Estriol-d3** powder and what are its primary hazards?

Estriol-d3 is a deuterated form of Estriol, a metabolite of estradiol. It is a white to off-white crystalline powder.^{[1][2]} The primary hazards associated with **Estriol-d3** powder include:

- **Carcinogenicity:** It is suspected of causing cancer.^{[3][4]}
- **Reproductive Toxicity:** It may damage fertility or the unborn child.^{[3][4]}
- **Organ Damage:** It may cause damage to organs through prolonged or repeated exposure.^[3]

Users must obtain special instructions before use and handle the substance with all safety precautions.^[4]

2. What are the proper storage conditions for **Estriol-d3** powder?

To ensure the stability and integrity of **Estriol-d3** powder, it should be stored under the following conditions:

- Temperature: Recommended storage is at -20°C for long-term stability (up to 3 years).[2][5]
It can be stored at 4°C for up to two years.[2]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[6][7]
- Security: Store in a locked-up area accessible only to qualified or authorized personnel.[6][7]

3. What personal protective equipment (PPE) is required when handling **Estriol-d3** powder?

Due to its hazardous nature, appropriate PPE is mandatory. This includes:

- Gloves: Wear protective gloves.
- Protective Clothing: Wear appropriate protective clothing.
- Eye/Face Protection: Use safety glasses with side-shields or goggles, and a face shield.[8]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator. Work under a fume hood is recommended.

4. What should I do in case of accidental exposure to **Estriol-d3** powder?

Immediate action is crucial in case of exposure:

- If Inhaled: Move the person to fresh air. If breathing is difficult, call a physician.[4]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with water and soap.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult an ophthalmologist.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[9][10] In all cases of exposure or concern, it is important to get medical advice or attention and show the safety data sheet to the attending doctor.

5. How should **Estriol-d3** powder waste be disposed of?

Dispose of contents and containers in accordance with local, regional, and national regulations.

[4] The material should be disposed of in an approved waste disposal plant. Do not allow the product to enter drains.

Troubleshooting Guide

Issue: The **Estriol-d3** powder is not dissolving as expected.

- Solution: **Estriol-d3** is sparingly soluble in water and aqueous buffers.[11][12] For creating aqueous solutions, it is recommended to first dissolve the powder in an organic solvent like DMSO, ethanol, or DMF.[12] For example, a stock solution can be made in DMSO and then diluted with the aqueous buffer of choice.[12] The solubility is approximately 250 mg/mL in DMSO.[5] Using newly opened, hygroscopic DMSO and sonication can aid dissolution.[5][13]

Issue: I observe inconsistencies in my experimental results.

- Solution:
 - Verify Storage Conditions: Improper storage can lead to degradation of the compound. Ensure that the powder has been stored at the recommended -20°C in a tightly sealed container.[2][5]
 - Check Solution Stability: Aqueous solutions of **Estriol-d3** are not recommended to be stored for more than one day.[12] Prepare fresh solutions for each experiment to ensure accuracy.
 - Ensure Accurate Weighing: Due to its potency, handle and weigh the powder in a controlled environment, such as a chemical fume hood, to prevent contamination and ensure accurate measurements.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₁ D ₃ O ₃	[2]
Molecular Weight	291.40 g/mol	[2]
Appearance	White to off-white solid powder	[2]
Melting Point	284-286°C	[2]
Solubility in DMSO	250 mg/mL	[5]
Solubility in Ethanol	~10 mg/mL	[13]
Solubility in Water	< 0.1 mg/mL	[5]
Storage Temperature	-20°C	[2][5]

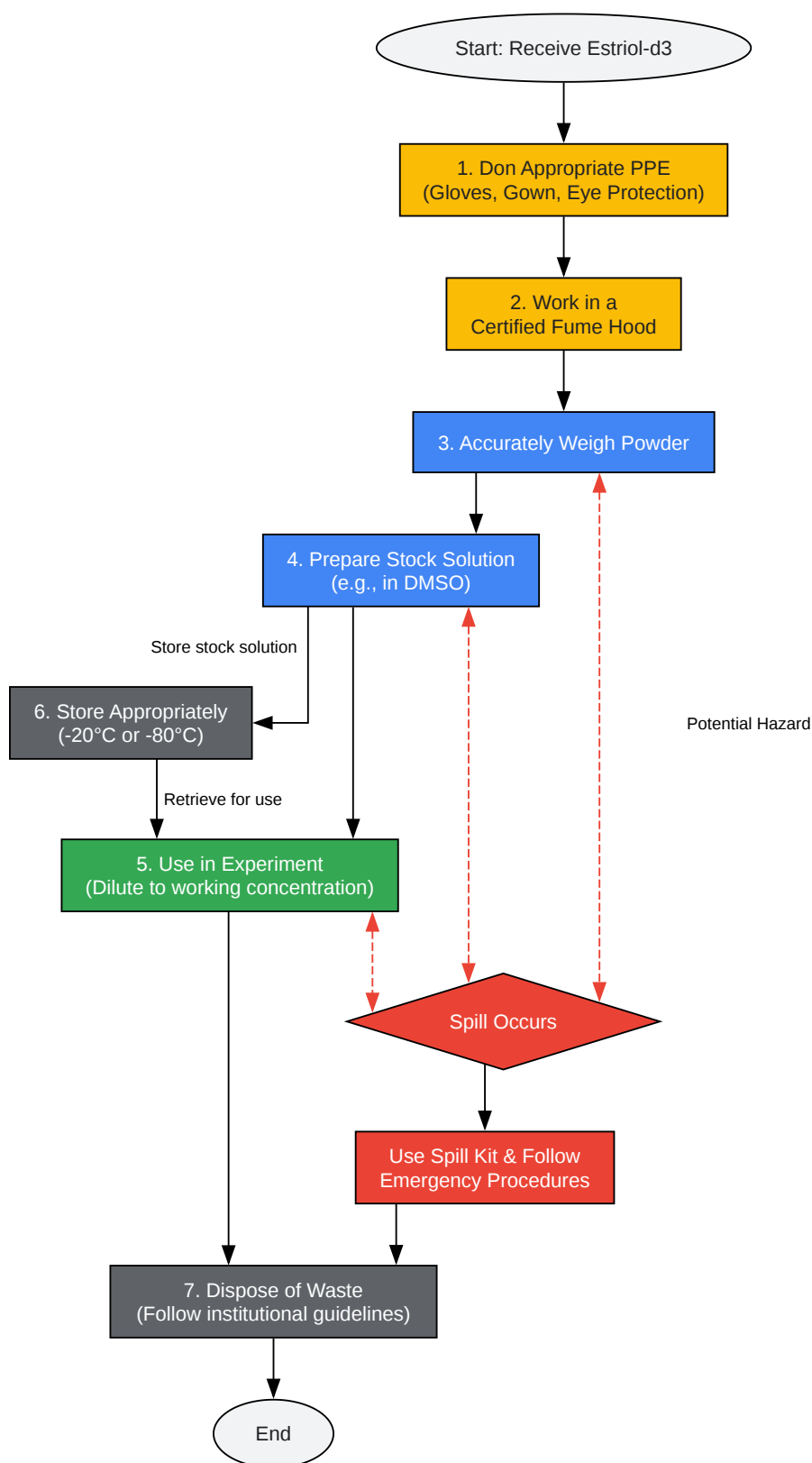
Experimental Protocols

Detailed Methodology for Preparing a Stock Solution of **Estriol-d3**

- Preparation: Before handling the powder, ensure you are wearing the appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. All handling of the solid powder should be performed in a certified chemical fume hood.
- Weighing: Carefully weigh the desired amount of **Estriol-d3** powder using a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed powder to a sterile, conical tube.
 - Add the appropriate volume of a suitable organic solvent (e.g., DMSO) to achieve the desired stock concentration (e.g., 250 mg/mL).[5]
 - Vortex the tube until the powder is completely dissolved. Gentle heating or sonication may be used to aid dissolution if necessary.[5][13]

- Storage: Store the stock solution at -80°C for long-term use (up to 6 months) or at -20°C for shorter-term use (up to 1 month).^{[2][5]} Avoid repeated freeze-thaw cycles.
- Working Solution Preparation: When needed, thaw the stock solution and dilute it to the final working concentration using the appropriate aqueous buffer or cell culture medium. It is recommended to prepare fresh aqueous working solutions daily.^[12]

Visualizations



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Caption: Workflow for the safe handling of **Estriol-d3** powder.

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